

# Minimizing off-target effects of Anthopleurin C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Anthopleurin C

Cat. No.: B1516719

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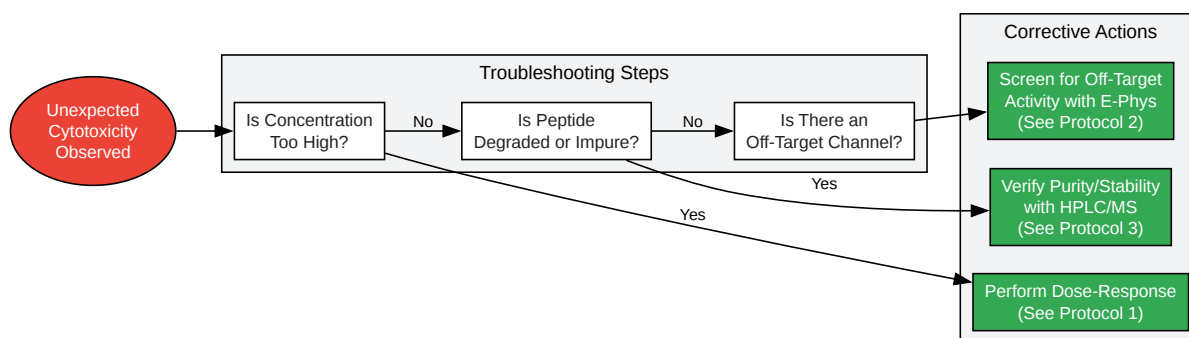
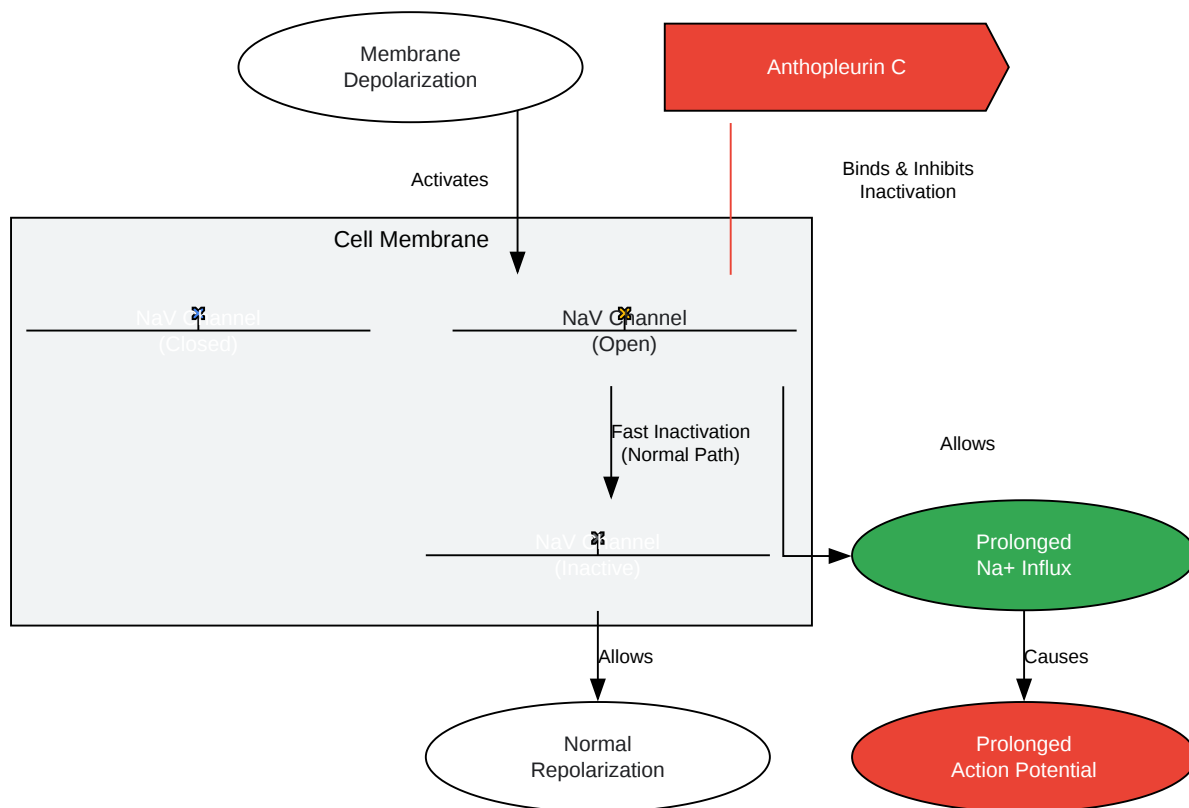
## Technical Support Center: Anthopleurin C (ApC)

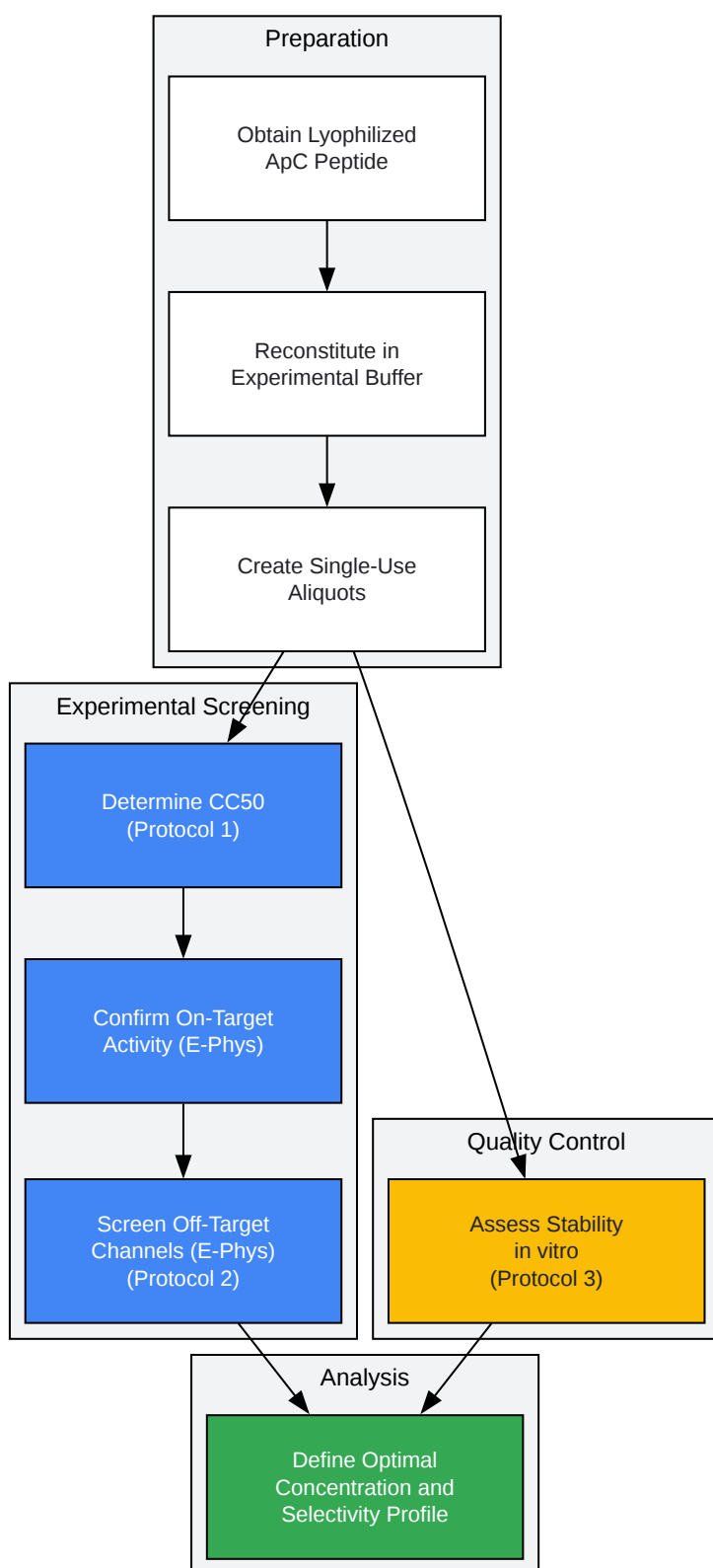
Welcome to the technical support center for **Anthopleurin C** (ApC). This resource is designed to help researchers, scientists, and drug development professionals optimize their experiments and minimize potential off-target effects of this potent polypeptide toxin.

## Frequently Asked Questions (FAQs)

Q1: What is the primary molecular target and mechanism of action of **Anthopleurin C**?

A1: **Anthopleurin C** (ApC) is a polypeptide toxin isolated from the sea anemone *Anthopleura elegantissima*.<sup>[1]</sup> Its primary molecular target is the voltage-gated sodium channel (NaV). ApC binds to neurotoxin receptor site 3 on the extracellular loop between segments S3 and S4 of domain IV of the channel's  $\alpha$ -subunit.<sup>[2]</sup> This interaction slows or inhibits the channel's fast inactivation process. By preventing the channel from inactivating, ApC prolongs the influx of sodium ions during membrane depolarization, leading to a prolonged action potential and enhanced excitability in target cells like neurons and muscle cells.<sup>[2][3]</sup>





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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)